

An In-depth Technical Guide to 5-Hydroxy-5-methylhexanoic Acid

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Compound of Interest

Compound Name: 5-Hydroxy-5-methylhexanoic acid

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Introduction

5-Hydroxy-5-methylhexanoic acid is a C7 carboxylic acid characterized by a hydroxyl group and two methyl groups at the C5 position, creating a tertiary alcohol. Its IUPAC name is **5-hydroxy-5-methylhexanoic acid**^[1]. This guide provides a comprehensive overview of its chemical properties, potential synthesis strategies, analytical methodologies, and known biological context, designed to support research and development activities.

Physicochemical Properties

Understanding the fundamental physicochemical properties of **5-hydroxy-5-methylhexanoic acid** is critical for its application in experimental settings, including reaction setup, purification, and formulation. The properties listed below are primarily computationally derived from publicly available chemical databases.

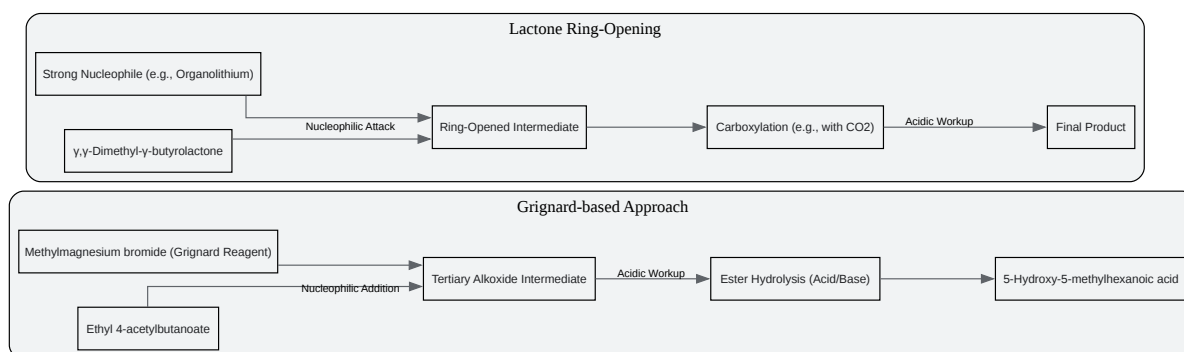
Property	Value	Source
Molecular Formula	C ₇ H ₁₄ O ₃	PubChem[1]
Molecular Weight	146.18 g/mol	PubChem[1]
IUPAC Name	5-hydroxy-5-methylhexanoic acid	PubChem[1]
CAS Number	765268-16-4	PubChem[1]
Topological Polar Surface Area	57.5 Å ²	PubChem[1]
XLogP3	0.4	PubChem[1]
Hydrogen Bond Donor Count	2	PubChem[1]
Hydrogen Bond Acceptor Count	3	PubChem[1]
Rotatable Bond Count	4	PubChem[1]

Synthesis and Chemical Reactivity

While specific, peer-reviewed synthesis routes for **5-hydroxy-5-methylhexanoic acid** are not extensively documented, its structure as a γ-hydroxy tertiary carboxylic acid suggests several plausible synthetic strategies. The choice of a particular route would depend on the desired scale, purity requirements, and available starting materials.

Conceptual Synthetic Workflow

A logical and common approach for synthesizing γ-hydroxy carboxylic acids involves the use of lactones or the creation of a carbon-carbon bond via nucleophilic addition to a ketone.



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Caption: Conceptual synthetic pathways for **5-hydroxy-5-methylhexanoic acid**.

Detailed Experimental Protocol (Hypothetical Grignard Approach)

This protocol is a representative, non-validated procedure based on standard organic chemistry principles for the synthesis of tertiary alcohols from esters and Grignard reagents.

Objective: To synthesize **5-hydroxy-5-methylhexanoic acid** from ethyl 4-acetylbutanoate.

Materials:

- Ethyl 4-acetylbutanoate
- Methylmagnesium bromide (3.0 M in diethyl ether)
- Anhydrous diethyl ether

- Hydrochloric acid (1 M)
- Sodium hydroxide
- Saturated sodium chloride solution (brine)
- Anhydrous magnesium sulfate
- Standard laboratory glassware for inert atmosphere reactions

Procedure:

- **Reaction Setup:** A flame-dried, three-necked round-bottom flask equipped with a magnetic stirrer, a dropping funnel, and a nitrogen inlet is charged with ethyl 4-acetylbutanoate dissolved in anhydrous diethyl ether under a nitrogen atmosphere. The flask is cooled to 0 °C in an ice bath.
- **Grignard Addition:** Methylmagnesium bromide (2.2 equivalents) is added dropwise via the dropping funnel to the stirred solution, maintaining the temperature below 5 °C. The reaction is allowed to stir at 0 °C for 1 hour and then at room temperature for 2 hours.
- **Quenching:** The reaction is carefully quenched by the slow addition of saturated ammonium chloride solution at 0 °C.
- **Hydrolysis:** The resulting mixture is acidified with 1 M HCl, and then a solution of sodium hydroxide is added to facilitate the hydrolysis of the ester. The mixture is heated to reflux and stirred for 4-6 hours until the hydrolysis is complete (monitored by TLC).
- **Workup and Extraction:** After cooling to room temperature, the aqueous layer is acidified with 1 M HCl. The organic layer is separated, and the aqueous layer is extracted three times with diethyl ether. The combined organic extracts are washed with brine, dried over anhydrous magnesium sulfate, filtered, and the solvent is removed under reduced pressure.
- **Purification:** The crude product can be purified by column chromatography on silica gel or by recrystallization to yield pure **5-hydroxy-5-methylhexanoic acid**.

Analytical Methodologies

The analysis of **5-hydroxy-5-methylhexanoic acid**, a polar and relatively non-volatile compound, typically requires derivatization for gas chromatography-mass spectrometry (GC-MS) analysis or can be analyzed directly using liquid chromatography-mass spectrometry (LC-MS). Nuclear magnetic resonance (NMR) spectroscopy is essential for structural confirmation.

GC-MS Analysis (with Derivatization)

For GC-MS analysis, derivatization is necessary to increase the volatility and thermal stability of the molecule. A common two-step process involves methoximation of the keto group (if present in a related analysis) followed by silylation of the hydroxyl and carboxylic acid groups[2].

Derivatization Protocol:

- **Drying:** A sample containing **5-hydroxy-5-methylhexanoic acid** is dried completely under a stream of nitrogen.
- **Silylation:** The dried residue is dissolved in a silylating agent such as N,O-Bis(trimethylsilyl)trifluoroacetamide (BSTFA) with 1% trimethylchlorosilane (TMCS) and heated at 70°C for 30-60 minutes to convert the hydroxyl and carboxylic acid groups to their trimethylsilyl (TMS) ethers and esters, respectively.
- **Injection:** The derivatized sample is then directly injected into the GC-MS.

Illustrative GC-MS Workflow:



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Caption: General workflow for the GC-MS analysis of **5-hydroxy-5-methylhexanoic acid**.

NMR Spectroscopy

^1H and ^{13}C NMR spectroscopy are indispensable for the unambiguous structural elucidation of **5-hydroxy-5-methylhexanoic acid**. The expected chemical shifts and splitting patterns can be

predicted based on its structure.

Predicted ^1H NMR Resonances (in CDCl_3):

- -OH: A broad singlet, chemical shift is concentration-dependent.
- -COOH: A broad singlet, typically > 10 ppm.
- $-\text{CH}_2\text{-COOH}$ (C2): A triplet.
- $-\text{CH}_2\text{-}$ (C3): A multiplet.
- $-\text{CH}_2\text{-}$ (C4): A multiplet.
- $-\text{C}(\text{CH}_3)_2$ (C6 & C7): A singlet integrating to 6 protons.

Biological Relevance and Potential Applications

While direct biological studies on **5-hydroxy-5-methylhexanoic acid** are limited, its classification as a hydroxy fatty acid (HFA) places it within a class of molecules with diverse and significant biological roles.

- **Metabolic Intermediates:** Short- and medium-chain hydroxy fatty acids can be intermediates in fatty acid metabolism. For example, 3-hydroxy fatty acids are involved in fatty acid β -oxidation.
- **Signaling Molecules:** Some HFAs act as signaling molecules in various biological systems. For instance, certain 3-hydroxy fatty acids can trigger immune responses in plants and may play a role in microbial interactions[3][4]. In mammals, they have been implicated in lipotoxicity and can modulate inflammatory pathways[5].
- **Potential as Biomarkers:** The presence and concentration of specific HFAs in biological fluids can be indicative of certain metabolic states or diseases.

Given its structure, **5-hydroxy-5-methylhexanoic acid** could potentially be investigated for roles in:

- Microbial quorum sensing.

- Modulation of inflammatory responses.
- As a potential biomarker for metabolic disorders.

Safety and Handling

A specific Safety Data Sheet (SDS) for **5-hydroxy-5-methylhexanoic acid** is not readily available. However, based on the data for structurally similar compounds like 2-methylhexanoic acid and 5-methylhexanoic acid, it should be handled with care in a laboratory setting[6][7].

General Precautions:

- Assume the compound is corrosive and may cause skin and eye burns.
- Wear appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat.
- Handle in a well-ventilated area or a chemical fume hood.
- Avoid inhalation of any vapors or dust.
- In case of contact, flush the affected area with copious amounts of water and seek medical attention.

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